

Application Notes and Protocols: 2-Sulfobenzoic Acid Hydrate in Redox Reactions

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Compound of Interest

Compound Name: *2-Sulfobenzoic acid hydrate*

Cat. No.: B046035

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Introduction

2-Sulfobenzoic acid hydrate is a white crystalline solid soluble in water and alcohol.^{[1][2]} While it serves as a versatile building block in organic synthesis, particularly for dyes and pharmaceutical intermediates, its direct application as a primary reactant or catalyst in redox reactions is not extensively documented in publicly available scientific literature.^{[2][3]} These application notes consolidate the available information and provide theoretical context for its potential roles in oxidation-reduction chemistry.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **2-Sulfobenzoic acid hydrate** is essential for its potential application in any chemical reaction.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₇ H ₈ O ₆ S | [4] |
| Molecular Weight | 220.20 g/mol | [4] |
| Appearance | White crystalline solid | [1] |
| Solubility | Soluble in water and alcohol; insoluble in ether | [2] |
| Melting Point | ~68-72 °C | [5] |

Potential Roles in Redox Reactions

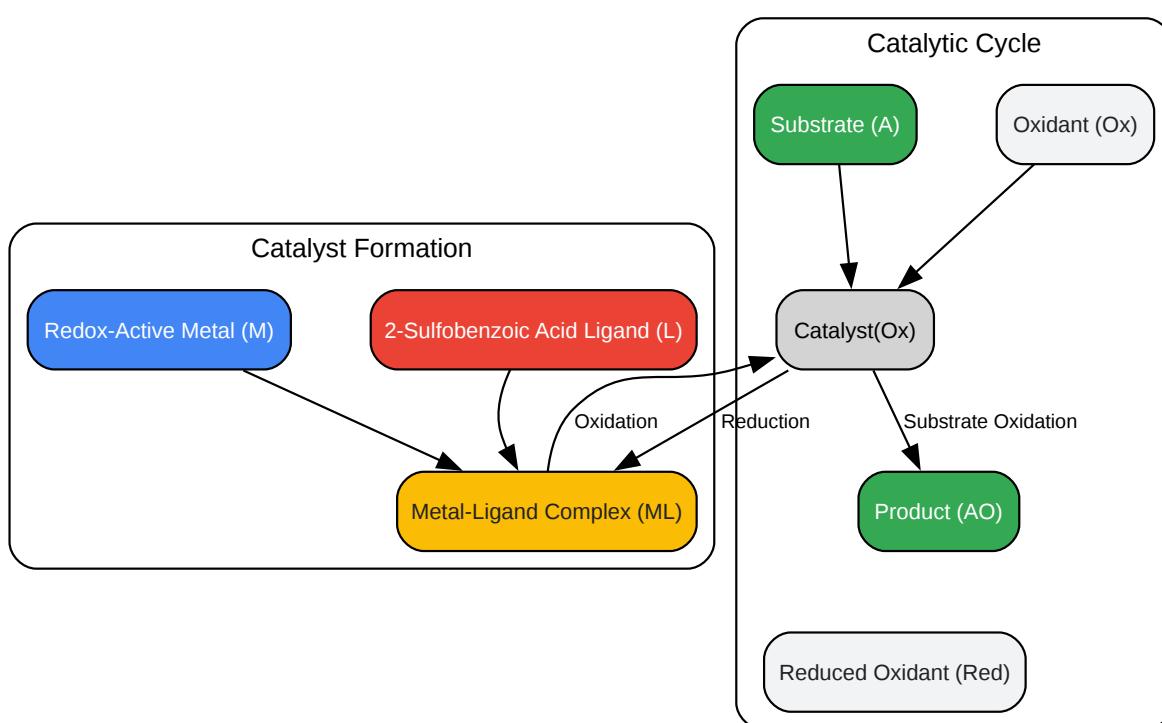
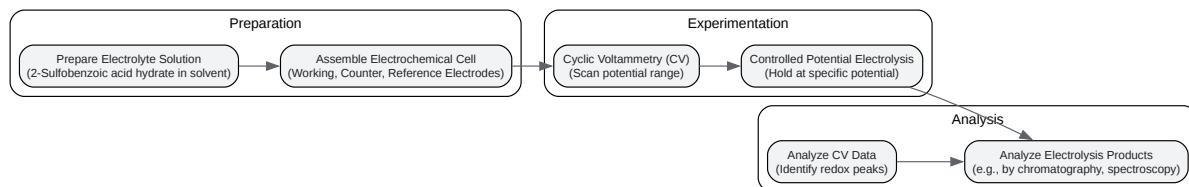
While specific protocols are not readily available, the structure of 2-sulfobenzoic acid suggests potential, albeit underexplored, roles in redox chemistry. The presence of both a carboxylic acid and a sulfonic acid group on the benzene ring can influence the electronic environment and solubility, which are key factors in redox processes.

As a Proton Source and Electrolyte

The acidic protons from both the sulfonic acid and carboxylic acid moieties can play a crucial role in proton-coupled electron transfer (PCET) reactions. In electrochemical applications, it could potentially serve as a supporting electrolyte due to its ability to dissociate in polar solvents.

Conceptual Experimental Workflow for Electrochemical Studies

The following diagram illustrates a conceptual workflow for investigating the electrochemical properties of **2-Sulfobenzoic acid hydrate**.



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